

Comprehensive Characterization Profile: 4-Isopropoxy-2-butanone[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Isopropoxy-2-butanone

CAS No.: 32541-58-5

Cat. No.: B1582190

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Executive Summary

This technical guide provides a rigorous spectroscopic and synthetic profile for **4-Isopropoxy-2-butanone** (CAS: 32541-58-5).[1] A structural analog of 4-methoxy-2-butanone, this molecule serves as a specialized "masked" ketone intermediate in organic synthesis, particularly for the introduction of isopropyl ether motifs into heterocyclic scaffolds.

This document is designed for analytical chemists and process engineers requiring definitive identification parameters. It moves beyond static data, offering the mechanistic logic behind the spectral signals to ensure robust quality control (QC).[1]

Chemical Identity & Physical Logic[1][3]

Parameter	Specification
IUPAC Name	4-(Propan-2-yloxy)butan-2-one
CAS Number	32541-58-5
Molecular Formula	
Molecular Weight	130.19 g/mol
Boiling Point	75°C @ 35 mmHg (Lit.) [1] [2]
Density	0.89 g/cm ³
Key Functional Groups	Ketone (Methyl), Ether (Isopropyl)

Structural Logic

The molecule consists of a 2-butanone backbone substituted at the 4-position with an isopropoxy group.[\[3\]](#)[\[1\]](#)[\[2\]](#) This structure dictates its reactivity: the ketone allows for nucleophilic addition or enolate chemistry, while the isopropyl ether acts as a stable, lipophilic protecting group that resists basic hydrolysis but is sensitive to strong Lewis acids.[\[1\]](#)

Synthesis & Sample Preparation

Note: This synthesis relies on the Michael addition of isopropanol to methyl vinyl ketone (MVK).[\[1\]](#) MVK is a potent lachrymator and alkylating agent.[\[1\]](#) All operations must occur in a fume hood.

Reaction Pathway

The synthesis exploits the conjugate addition of an alcohol across an -unsaturated ketone.[\[1\]](#) [\[1\]](#)

Experimental Protocol (Standardized)

- Reagents: Methyl Vinyl Ketone (1.0 eq), Isopropanol (Excess, acts as solvent),
(Cat.[\[1\]](#) 0.05 eq).
- Procedure:

- Cool isopropanol to 0°C. Add catalyst.
- Add MVK dropwise (exothermic control required).[1]
- Reflux for 2–4 hours to drive kinetics.[1]
- Neutralize with

, filter, and concentrate.[1]
- Purification: Vacuum distillation is mandatory to remove polymerized MVK byproducts.[1]
Collect fractions at 75°C (35 mmHg).

Spectroscopic Analysis (The Core)

A. Nuclear Magnetic Resonance (¹H NMR)

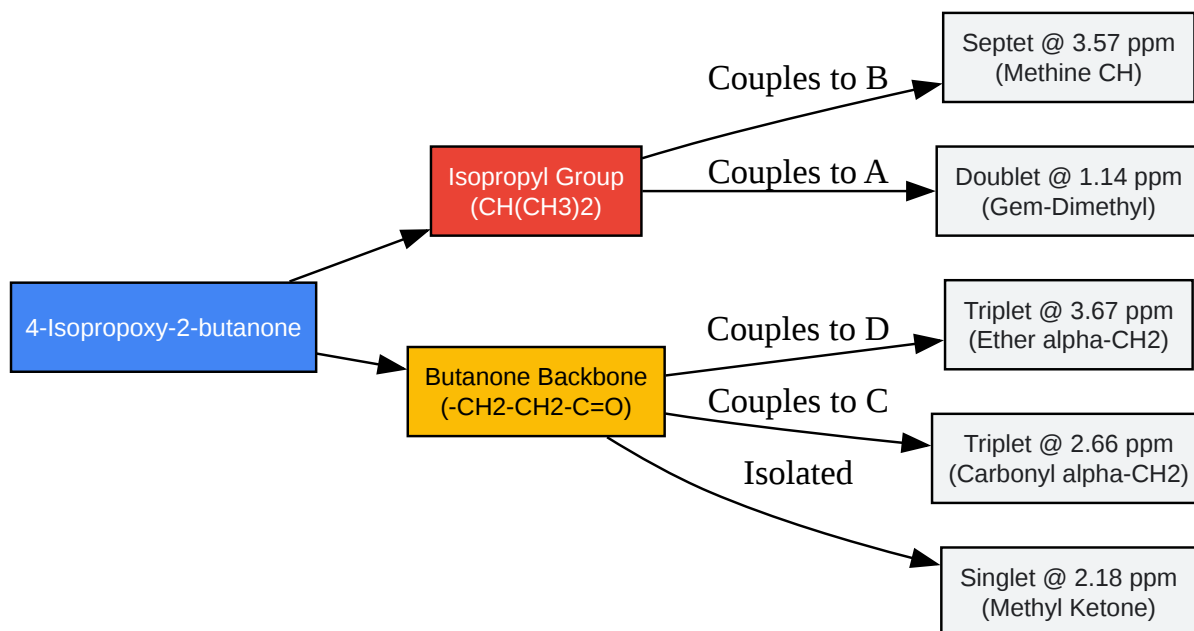
Solvent:

| Frequency: 300 MHz[3][1]

The proton NMR spectrum is the primary validation tool.[1] It displays a distinct pattern separating the isopropyl group from the ethyl-ketone backbone.[1]

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
1.14	Doublet (Hz)	6H	Isopropyl	Methyls coupled to the single methine proton. [1]
2.18	Singlet	3H	Ketone	Isolated methyl group adjacent to carbonyl (no neighbors).[1]
2.66	Triplet (Hz)	2H	-Carbonyl	Deshielded by ; coupled to the adjacent methylene.[1]
3.57	Septet (Hz)	1H	Isopropyl	Methine proton coupled to 6 equivalent methyl protons. [1]
3.67	Triplet (Hz)	2H	-Ether	Significantly deshielded by Oxygen; coupled to -carbonyl .

Diagnostic Coupling Tree: The following diagram illustrates the connectivity logic. The key diagnostic is the isolation of the singlet (2.18 ppm) vs. the coupled systems.[1]



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Caption: Connectivity logic for ¹H NMR assignments. Note the distinct spin systems: the isopropyl group and the ethylene bridge.

B. Mass Spectrometry (EI - 70 eV)

Mass spectrometry provides the "fingerprint" for the carbon skeleton.^[1] The molecule is fragile under Electron Ionization (EI), often showing a weak molecular ion.^[1]

- Molecular Ion (): m/z 130 (Weak/Trace)^[1]
- Base Peak: m/z 43 ()
 - Mechanism:^{[4][5]}
-cleavage adjacent to the carbonyl group is the dominant fragmentation pathway.^[1]
- Diagnostic Fragment: m/z 87 ()

)

- Mechanism:[5][6] Loss of the acetyl group, leaving the oxonium ion

.[\[1\]](#)

- Secondary Fragment: m/z 71

- Mechanism:[4][5] McLafferty-like rearrangement or loss of the isopropoxy radical.[\[1\]](#)

C. Infrared Spectroscopy (FT-IR)

- 1715

: Strong

stretch (Saturated ketone).[\[1\]](#)

- 1365 & 1385

: Gem-dimethyl doublet (Characteristic of the isopropyl group).[\[1\]](#)

- 1080–1150

: C-O-C aliphatic ether stretch.[\[1\]](#)

Quality Control & Impurity Profiling

When synthesizing or sourcing this material, three specific impurities are common.

- Poly-MVK: Result of thermal polymerization.[\[1\]](#) Detected as broad multiplets in NMR (1.5–2.5 ppm) and lack of volatility in GC.[\[1\]](#)
- Mesityl Oxide: Aldol condensation byproduct of acetone (if acetone was used/present).[\[1\]](#) Detected by alkene protons ~6.0 ppm.[\[3\]\[1\]](#)
- Hydrolysis Product: 4-hydroxy-2-butanone. Detected by a broad OH singlet in NMR and a strong broad IR band at 3400

.[\[1\]](#)

Self-Validating QC Protocol:

- Run GC-MS.[1]
- Confirm Base Peak m/z 43.[1]
- Run

H NMR.[3][1]

- Pass Criteria: Integration ratio of Methyl Singlet (2.18 ppm) to Isopropyl Doublet (1.14 ppm) must be exactly 1:2.[1] Any deviation indicates solvent contamination or MVK polymerization.
[1]

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